

# A Comprehensive Technical Guide to the Physical Properties of Methyl Acrylate Monomer

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## Compound of Interest

Compound Name: Methyl acrylate

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## Introduction

**Methyl acrylate** (MA) is an organic compound with the chemical formula  $C_4H_6O_2$ . It is the methyl ester of acrylic acid and serves as a crucial monomer in the production of a wide array of polymers and copolymers.<sup>[1][2][3]</sup> Its versatile properties make it a valuable component in the synthesis of materials used in coatings, adhesives, textiles, and plastics.<sup>[2][4]</sup> This technical guide provides an in-depth overview of the core physical properties of **methyl acrylate** monomer, complete with experimental protocols for their determination and visualizations of relevant chemical processes.

## Core Physical and Chemical Properties

**Methyl acrylate** is a colorless, volatile liquid characterized by a sharp, acrid odor.<sup>[1][3][5]</sup> It is a highly flammable substance and should be handled with appropriate safety precautions.<sup>[1][6]</sup> Due to its tendency to polymerize, commercial preparations of **methyl acrylate** typically contain an inhibitor, such as hydroquinone or its monomethyl ether (MEHQ), to ensure stability during transport and storage.<sup>[1][7]</sup>

## Table 1: Physical Properties of Methyl Acrylate Monomer

Property	Value	Units	Conditions
Molecular Weight	86.09	g/mol	
Density	0.956	g/mL	at 25 °C
0.95	g/cm <sup>3</sup>	at 20 °C[4]	
Boiling Point	80	°C	at 1013 hPa[1][4][8]
Melting Point	-75 to -74	°C	[1][8][9]
Vapor Pressure	67.5	mm Hg	at 20 °C[8]
90	hPa	at 20 °C[4]	
Viscosity (Dynamic)	0.489	mPa·s	at 20 °C
0.391	mPa·s	at 35 °C[1]	
Refractive Index	1.402 - 1.403	at 20 °C, nD[8]	
Solubility in Water	5 - 6	g/100 mL	at 20-25 °C[1]
Solubility in Organic Solvents	Completely miscible with most organic solvents[3]		
Flash Point	-3 to -2.8	°C	Closed Cup[1][4][9]
Autoignition Temperature	468	°C	[4][6]
Heat of Polymerization	950	kJ/kg	[10]

## Experimental Protocols for Property Determination

The determination of the physical properties of **methyl acrylate** monomer is crucial for quality control and research applications. Standardized methods, such as those developed by ASTM International, are widely used to ensure accuracy and reproducibility.

## Determination of Boiling Point

The boiling point of **methyl acrylate** is determined using a method analogous to ASTM D1078 - Standard Test Method for Distillation Range of Volatile Organic Liquids.[\[1\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Methodology:

- A sample of the **methyl acrylate** monomer is placed in a distillation flask.
- The flask is heated, and the vapor is allowed to pass into a condenser.
- The temperature at which the liquid and vapor phases are in equilibrium at a given pressure is recorded as the boiling point.
- For precise measurements, the atmospheric pressure is recorded and the observed boiling point is corrected to standard pressure.

## Determination of Density

The density of **methyl acrylate** can be accurately measured using a digital density meter following the principles outlined in ASTM D4052 - Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Methodology:

- A small volume of the **methyl acrylate** sample is introduced into a U-shaped oscillating tube.
- The instrument measures the change in the oscillation frequency of the tube caused by the mass of the sample.
- This frequency change is then correlated with calibration data to determine the density of the liquid at a specific temperature.[\[12\]](#)
- The temperature of the sample must be precisely controlled during the measurement.

## Determination of Viscosity

The kinematic viscosity of **methyl acrylate** is determined using a calibrated glass capillary viscometer as described in ASTM D445 - Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids.[\[2\]](#)[\[6\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

#### Methodology:

- A specific volume of the **methyl acrylate** sample is introduced into the viscometer.
- The viscometer is placed in a constant temperature bath to allow the sample to reach thermal equilibrium.
- The time taken for the liquid to flow under gravity between two marked points on the capillary is measured.
- The kinematic viscosity is calculated by multiplying the flow time by the calibration constant of the viscometer.
- The dynamic viscosity can then be calculated by multiplying the kinematic viscosity by the density of the liquid at the same temperature.<sup>[6]</sup>

## Determination of Refractive Index

The refractive index of **methyl acrylate** is measured using a refractometer according to the procedures outlined in ASTM D1218 - Standard Test Method for Refractive Index and Refractive Dispersion of Hydrocarbon Liquids.<sup>[5][18][19][20][21]</sup>

#### Methodology:

- A small drop of the **methyl acrylate** sample is placed on the prism of the refractometer.
- The instrument is calibrated using a standard of known refractive index.
- Light of a specific wavelength (typically the sodium D-line) is passed through the sample.
- The angle at which the light is refracted is measured and converted into a refractive index value.<sup>[19]</sup>
- The temperature of the prism and the sample must be carefully controlled.

## Determination of Solubility in Organic Solvents

A general gravimetric method can be employed to determine the solubility of **methyl acrylate** in various organic solvents.

Methodology:

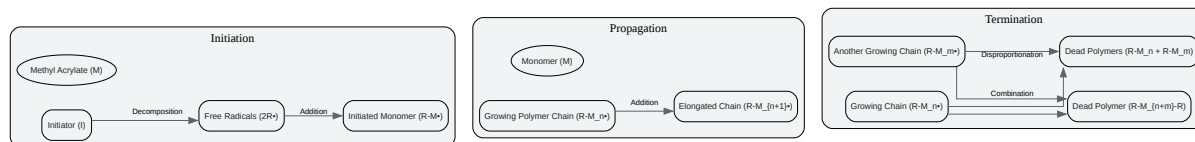
- An excess amount of **methyl acrylate** is added to a known mass of the organic solvent in a sealed container.
- The mixture is agitated at a constant temperature for a sufficient period to ensure equilibrium is reached.
- The undissolved **methyl acrylate** is allowed to settle, and a known mass of the saturated solution is carefully removed.
- The solvent is evaporated from the saturated solution, and the mass of the remaining **methyl acrylate** is determined.
- The solubility is then calculated as the mass of dissolved **methyl acrylate** per mass of the solvent.

## Polymerization of Methyl Acrylate

**Methyl acrylate** is a versatile monomer that readily undergoes free-radical polymerization to form poly(**methyl acrylate**). This process is fundamental to its industrial applications.

## Free-Radical Polymerization of Methyl Acrylate

The free-radical polymerization of **methyl acrylate** proceeds through three main stages: initiation, propagation, and termination.<sup>[3]</sup>

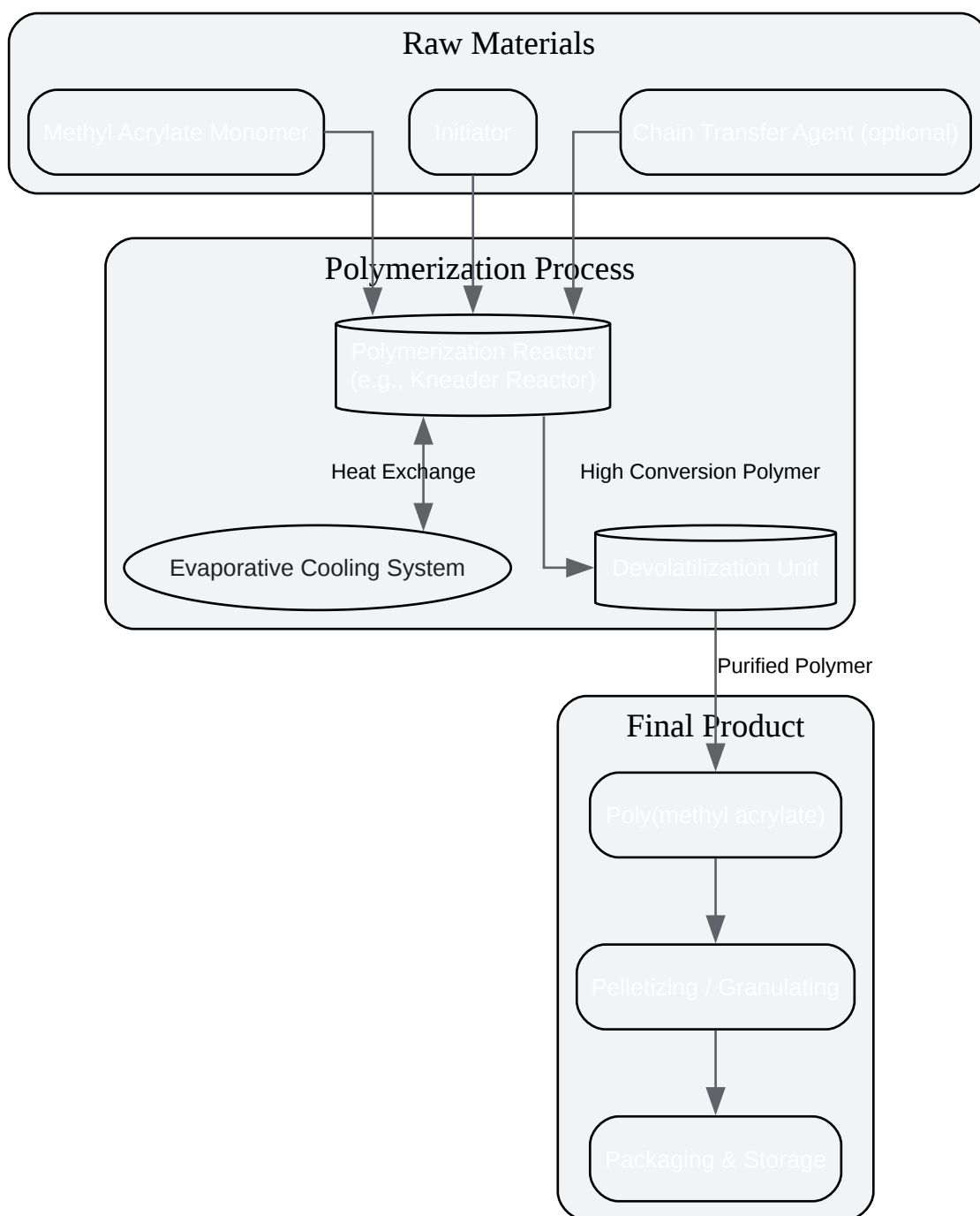


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Caption: Mechanism of free-radical polymerization of **methyl acrylate**.

## Industrial Production of Poly(methyl acrylate)

The industrial production of poly(**methyl acrylate**) can be carried out through various processes, with bulk polymerization being a common method.



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Caption: A simplified workflow for the industrial bulk polymerization of **methyl acrylate**.

## Safety and Handling

**Methyl acrylate** is a flammable liquid and its vapors can form explosive mixtures with air.[3] It is also toxic if inhaled, ingested, or absorbed through the skin.[3][5] Therefore, it is imperative to handle this monomer in a well-ventilated area, away from heat, sparks, and open flames. Personal protective equipment, including gloves, safety goggles, and respiratory protection, should be worn.[6] Due to its propensity for polymerization, which can be initiated by heat, light, or peroxides, **methyl acrylate** should be stored in a cool, dark place and the inhibitor level should be monitored.[3]

## Conclusion

This technical guide has provided a detailed overview of the essential physical properties of **methyl acrylate** monomer. The data presented in a structured format, along with standardized experimental protocols, offers a valuable resource for researchers, scientists, and professionals in drug development and material science. The visualizations of the polymerization process further elucidate the chemical behavior of this important industrial monomer. A thorough understanding of these properties is critical for the safe handling, effective use, and innovative application of **methyl acrylate** in various scientific and industrial fields.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of Methyl Acrylate Monomer]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b128795#physical-properties-of-methyl-acrylate-monomer]

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